

CHMFL-BMX-078 solubility issues and solutions

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Compound of Interest

Compound Name: CHMFL-BMX-078

Cat. No.: B15544527

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Technical Support Center: CHMFL-BMX-078

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **CHMFL-BMX-078** in their experiments. Below you will find troubleshooting guides and frequently asked questions to address common challenges, particularly concerning solubility.

Frequently Asked Questions (FAQs)

Q1: What is **CHMFL-BMX-078** and what is its mechanism of action?

CHMFL-BMX-078 is a highly potent and selective type II irreversible inhibitor of Bone Marrow Kinase in the X chromosome (BMX), a non-receptor tyrosine kinase.^{[1][2][3][4][5]} It works by forming a covalent bond with the cysteine 496 residue within the ATP binding pocket of BMX, locking it in an inactive "DFG-out" conformation.^{[3][5]} This irreversible binding allows it to serve as a valuable pharmacological tool for studying BMX-mediated signaling pathways.^{[2][3][5]}

Q2: What are the primary signaling pathways affected by BMX and consequently by **CHMFL-BMX-078**?

BMX is implicated in several critical signaling pathways. It has been shown to activate the STAT signaling pathway, leading to the tyrosine phosphorylation of STAT1, STAT3, and STAT5.^{[6][7]} Additionally, BMX interacts with adaptor molecules like MyD88, which leads to the activation of NF-κB and MAPK signaling pathways, resulting in the production of inflammatory cytokines.^[8] ^[9] Studies have also shown that **CHMFL-BMX-078** can overcome vemurafenib resistance in melanoma by inhibiting the AKT signaling pathway.^[10]

Q3: There appear to be conflicting reports on the solubility of **CHMFL-BMX-078** in DMSO. What is the recommended solvent and concentration?

There are indeed varying reports on the solubility of **CHMFL-BMX-078** in DMSO. Some sources describe it as "slightly soluble," while others indicate a solubility of ≥ 30 mg/mL (47.95 mM).[1][2] This discrepancy can arise from differences in compound purity, the hydration state of the DMSO, and the specific experimental conditions.

For optimal results, it is recommended to use newly opened, anhydrous DMSO to prepare stock solutions.[2] A concentration of 10 mM in DMSO is commonly cited and should be achievable.[4][11] If you encounter solubility issues, sonication may help to dissolve the compound.[12] It is always best to start by dissolving a small amount to confirm solubility at your desired concentration before proceeding with a larger quantity.

Q4: How should I store **CHMFL-BMX-078** stock solutions and powder?

For long-term storage, the solid powder form of **CHMFL-BMX-078** should be kept at -20°C for up to three years.[2] Once dissolved in a solvent such as DMSO, the stock solution should be stored at -80°C for up to two years or at -20°C for up to one year to maintain stability.[2]

Troubleshooting Guide

Issue: I've prepared a stock solution of **CHMFL-BMX-078** in DMSO, but I see precipitation when I dilute it into my aqueous cell culture medium.

Possible Causes and Solutions:

- **Concentration of DMSO in Final Medium:** The final concentration of DMSO in your cell culture medium may be too low to maintain the solubility of **CHMFL-BMX-078**.
 - **Solution:** Ensure that the final concentration of DMSO in your experimental setup is maintained at a level that is non-toxic to your cells (typically $\leq 0.5\%$) but sufficient to keep the compound in solution. You may need to perform serial dilutions of your stock solution in DMSO before the final dilution into the aqueous medium.
- **Temperature Shock:** Diluting a cold stock solution directly into a warmer medium can sometimes cause precipitation.

- Solution: Allow your stock solution to equilibrate to room temperature before adding it to your cell culture medium.
- Interaction with Media Components: Components in the cell culture medium, such as proteins in fetal bovine serum (FBS), can sometimes interact with the compound and reduce its solubility.
 - Solution: Try pre-mixing the diluted **CHMFL-BMX-078** with a small volume of serum-free medium before adding it to your complete, serum-containing medium.

Data and Protocols

Physicochemical Properties and Solubility

Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₅ N ₇ O ₆	[1]
Molecular Weight	625.7 g/mol	[1]
CAS Number	1808288-51-8	[1]
Purity	≥90%	[1]
Appearance	Solid	[2][3]
Color	Off-white to yellow	[2]
Solubility	DMSO: ≥ 30 mg/mL (47.95 mM) or "Slightly soluble"	[1][2]

Recommended Protocol for Solution Preparation (In Vitro)

This protocol provides a general guideline for preparing a 10 mM stock solution of **CHMFL-BMX-078** in DMSO and subsequent working solutions for cell-based assays.

Materials:

- **CHMFL-BMX-078** powder

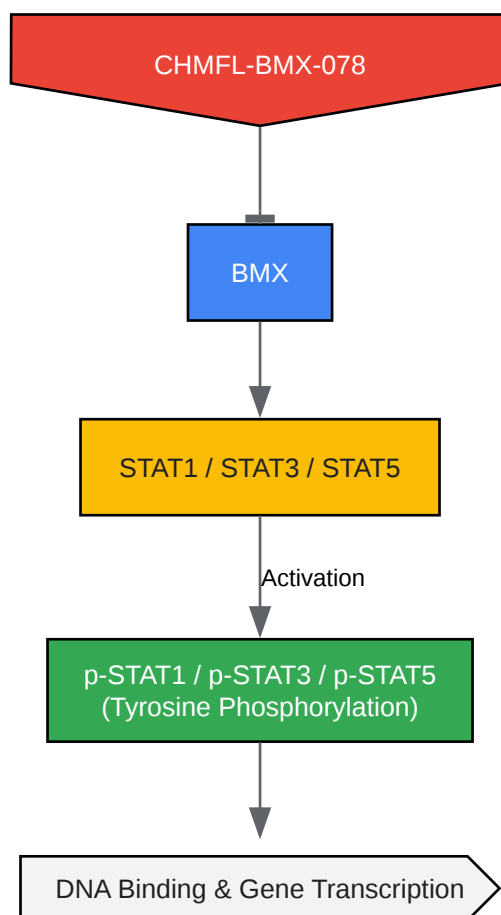
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

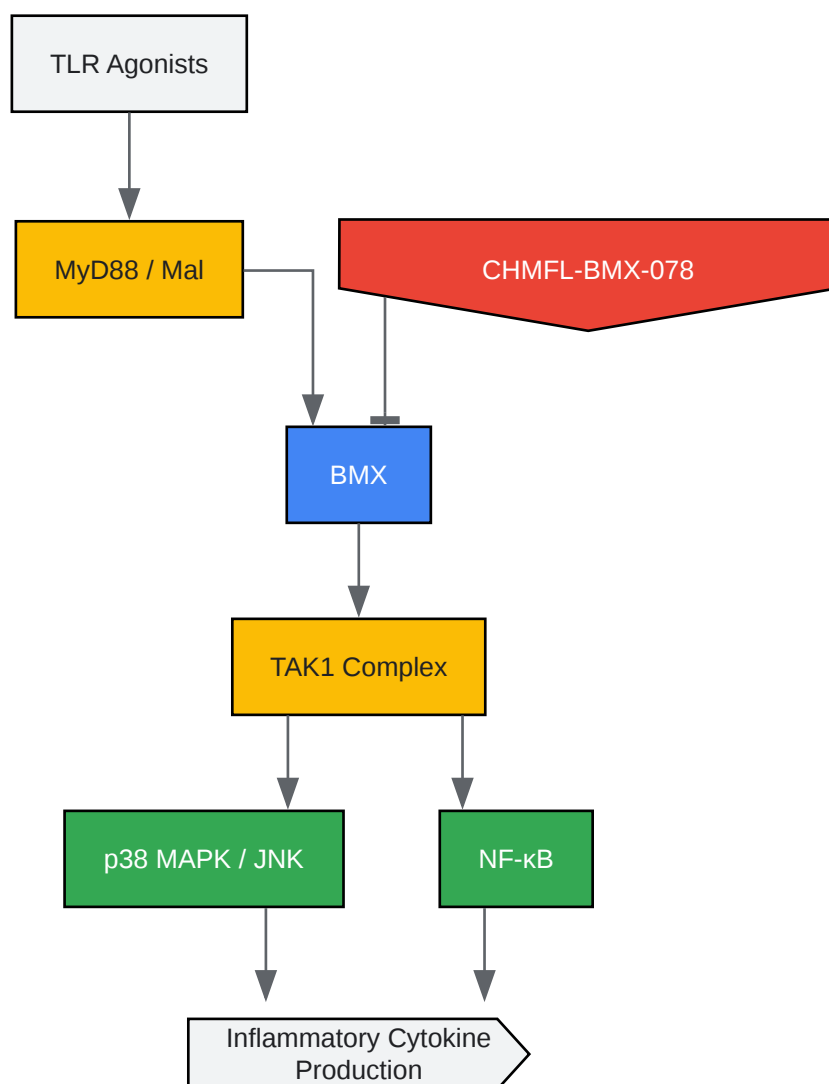
Procedure:

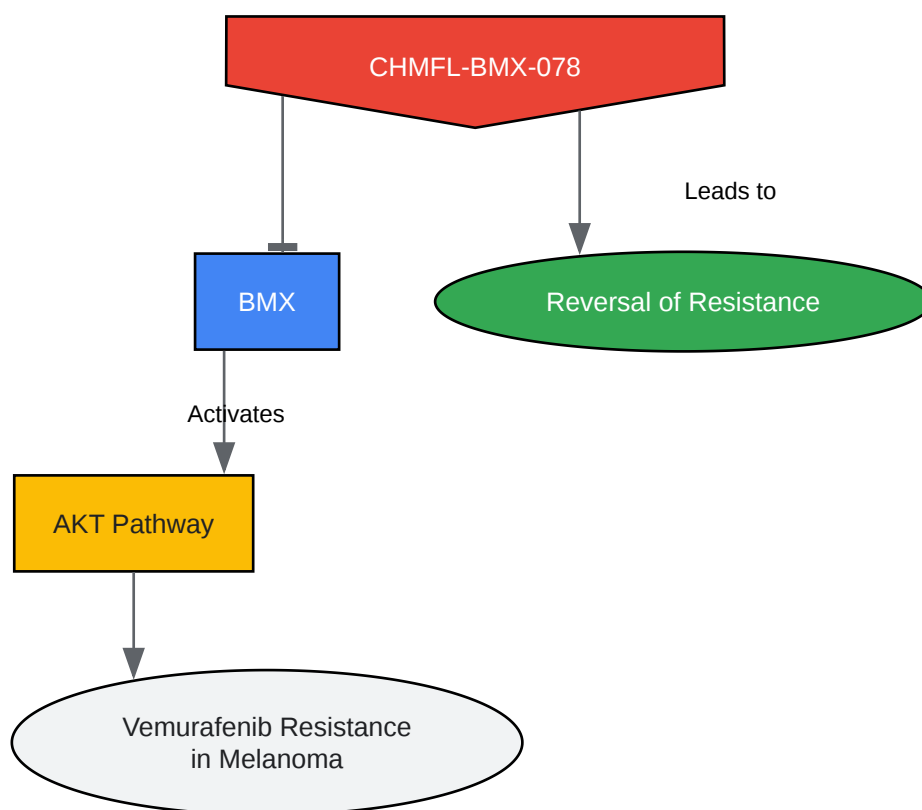
- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 625.7 \text{ g/mol} \times 1000 \text{ mg/g} = 6.257 \text{ mg}$
- Weigh the compound: Carefully weigh out 6.257 mg of **CHMFL-BMX-078** powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO: Add 1 mL of sterile, anhydrous DMSO to the tube.
- Aid dissolution: Vortex the tube for 1-2 minutes. If the compound does not fully dissolve, you can sonicate the solution for a few minutes.
- Sterilization (Optional): If required for your specific application, you can filter the stock solution through a 0.22 μm syringe filter.
- Storage: Store the 10 mM stock solution at -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- Preparation of Working Solutions: To prepare a working solution, perform serial dilutions of the 10 mM stock solution in your cell culture medium. Ensure the final DMSO concentration is compatible with your cell line.

Visualizing Pathways and Protocols

Below are diagrams illustrating key signaling pathways involving BMX and a suggested experimental workflow.







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